

N-(3-Hydroxypropyl)phthalimide melting point

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Compound of Interest

Compound Name: *N*-(3-Hydroxypropyl)phthalimide

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An In-Depth Technical Guide to the Physicochemical Properties of **N**-(3-Hydroxypropyl)phthalimide

This technical guide provides a comprehensive overview of the melting point of **N**-(3-Hydroxypropyl)phthalimide, a key physicochemical property for researchers, scientists, and professionals in drug development. This document outlines the accepted melting point range, details the experimental protocol for its determination, and provides context regarding its synthesis.

Core Physicochemical Data

N-(3-Hydroxypropyl)phthalimide is a white to pale cream crystalline powder.^[1] Its key identifiers and physical properties are summarized below.

Table 1: Physicochemical Properties of **N**-(3-Hydroxypropyl)phthalimide

Property	Value	Reference
Melting Point	74-76 °C (lit.)	[2][3][4]
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[3][4]
Molecular Weight	205.21 g/mol	[3][4]
CAS Number	883-44-3	[3][4]
Appearance	White/Crystalline Powder	[4]
Boiling Point	376.5±25.0 °C (Predicted)	[2]
Density	1.331±0.06 g/cm ³ (Predicted)	[2]

Synthesis Context

N-(3-Hydroxypropyl)phthalimide is typically synthesized through the reaction of phthalic anhydride with 3-amino-1-propanol.[3][4] The mixture is heated, leading to the formation of the imide ring and the desired product. This synthetic route is a common method for the preparation of N-substituted phthalimides.

Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. For a pure substance, the melting point is a sharp, well-defined temperature range of 0.5-1.0°C. Impurities will typically cause a depression and broadening of the melting point range. The following protocol outlines the capillary method for determining the melting point of **N-(3-Hydroxypropyl)phthalimide**.

Materials and Apparatus

- **N-(3-Hydroxypropyl)phthalimide** sample (finely powdered and completely dry)
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Mortar and pestle (if sample is not a fine powder)

- Spatula
- Thermometer (calibrated)

Sample Preparation

- Ensure the **N-(3-Hydroxypropyl)phthalimide** sample is a fine, homogenous powder. If necessary, gently grind the crystals in a clean, dry mortar and pestle.
- Tap the open end of a capillary tube into the powdered sample until a small amount of the solid enters the tube.
- Invert the tube and gently tap the sealed end on a hard surface to pack the solid into the bottom of the tube. The packed sample height should be approximately 1-2 mm.

Measurement Procedure

- Initial Rapid Determination (Optional but Recommended): To save time, a preliminary rapid heating can be performed to approximate the melting point. Set the heating rate to a high value (e.g., 10-20°C per minute) and record the approximate temperature at which the sample melts.
- Accurate Determination:
 - Allow the apparatus to cool to at least 20°C below the approximate melting point.
 - Place the prepared capillary tube into the sample holder of the melting point apparatus.
 - Set the heating rate to a slow, controlled value, typically 1-2°C per minute, starting about 10-15°C below the expected melting point.
 - Observe the sample closely through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue to heat slowly and record the temperature at which the last crystal melts (the end of the melting range).

- Repeat for Consistency: Perform at least two careful determinations to ensure the results are consistent and reproducible.

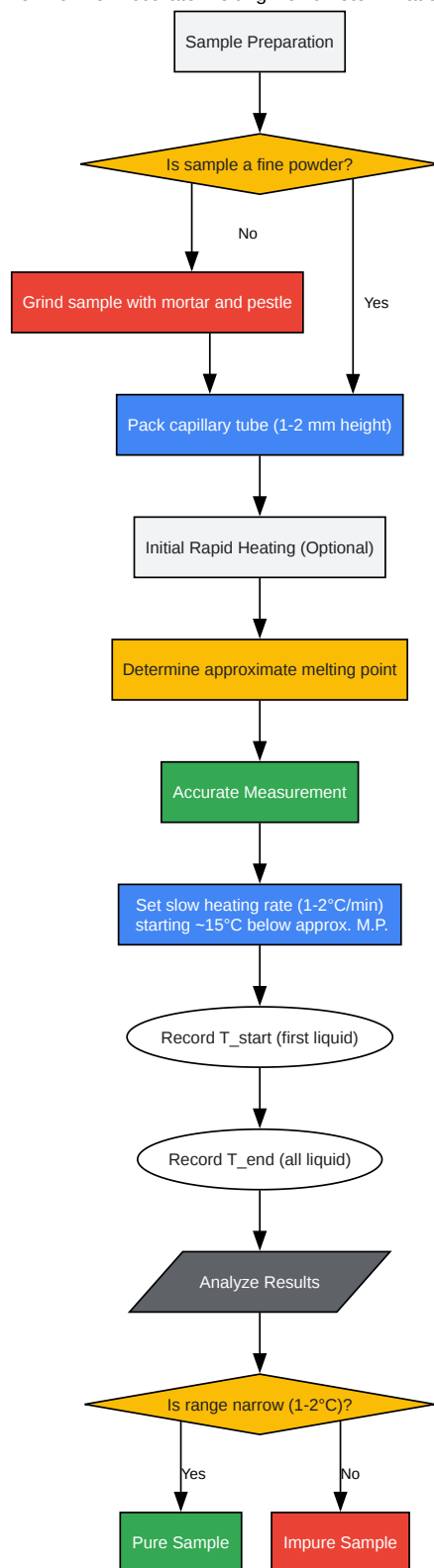
Interpreting the Results

- A sharp melting point range of 1-2°C is indicative of a pure compound.
- A broad melting point range (greater than 2°C) and a melting point lower than the literature value suggest the presence of impurities.

Logical Workflow for Melting Point Determination

The following diagram illustrates the logical steps and considerations for an accurate melting point determination.

Workflow for Accurate Melting Point Determination

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- To cite this document: BenchChem. [N-(3-Hydroxypropyl)phthalimide melting point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200213#n-3-hydroxypropyl-phthalimide-melting-point]

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